

An In-depth Technical Guide to the Physicochemical Properties of 2-Fluorobenzamide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **2-Fluorobenzamide**

Cat. No.: **B1203369**

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This technical guide provides a comprehensive overview of the melting and boiling points of **2-Fluorobenzamide**, complete with experimental protocols and a workflow visualization. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Core Physicochemical Data of 2-Fluorobenzamide

2-Fluorobenzamide is a fluorinated building block utilized in the synthesis of various pharmaceuticals, particularly those targeting neurological disorders, as well as in material science and agricultural chemistry.^[1] Accurate determination of its physical properties, such as melting and boiling points, is crucial for its application and for the verification of its purity.

Data Summary

The melting and boiling points of **2-Fluorobenzamide** are summarized in the table below. It is important to note that while the melting point is an experimentally determined value, the boiling point is a predicted or calculated value.

Property	Value	Source
Melting Point	117-119 °C	ChemicalBook[2]
116-119 °C	Chem-Impex[1]	
116.0-119.0 °C	Tokyo Chemical Industry[3]	
Boiling Point	238.4 ± 23.0 °C	Predicted by ChemicalBook[2]
516.89 K (243.74 °C)	Joback Calculated Property, Cheméo[4]	

Experimental Protocols for Property Determination

The following sections detail standardized experimental methodologies for determining the melting and boiling points of organic compounds like **2-Fluorobenzamide**.

2.1 Melting Point Determination

The melting point of a solid is the temperature at which it transitions from a solid to a liquid state. For a pure crystalline compound, this transition occurs over a narrow temperature range. The presence of impurities typically leads to a depression and broadening of the melting point range.[5]

Methodology: Capillary Method

This is a common and effective method for determining the melting point of a solid organic compound.

- Apparatus:
 - Melting point apparatus (e.g., Mel-Temp or Thiele tube)
 - Capillary tubes (sealed at one end)
 - Thermometer
 - Mortar and pestle

- Spatula
- Procedure:
 - Sample Preparation: A small amount of the crystalline **2-Fluorobenzamide** is placed on a clean, dry surface and finely powdered using a mortar and pestle.[6]
 - Capillary Tube Filling: The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and gently tapped to pack the solid into the sealed end, aiming for a sample height of 1-2 mm.[6][7]
 - Apparatus Setup: The filled capillary tube is attached to a thermometer, ensuring the sample is aligned with the thermometer bulb.[7] This assembly is then placed in the heating block of the melting point apparatus.
 - Heating and Observation: The apparatus is heated slowly, at a rate of approximately 2°C per minute, especially when approaching the expected melting point.
 - Data Recording: Two temperatures are recorded:
 - T1: The temperature at which the first drop of liquid appears.
 - T2: The temperature at which the entire solid sample has completely melted into a liquid.[6]
 - Result: The melting point is reported as the range between T1 and T2. For a pure compound, this range is typically narrow (0.5-1.0°C).

2.2 Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[8][9]

Methodology: Capillary Method (Siwoloboff's Method)

This micro-method is suitable for determining the boiling point of small quantities of a liquid.

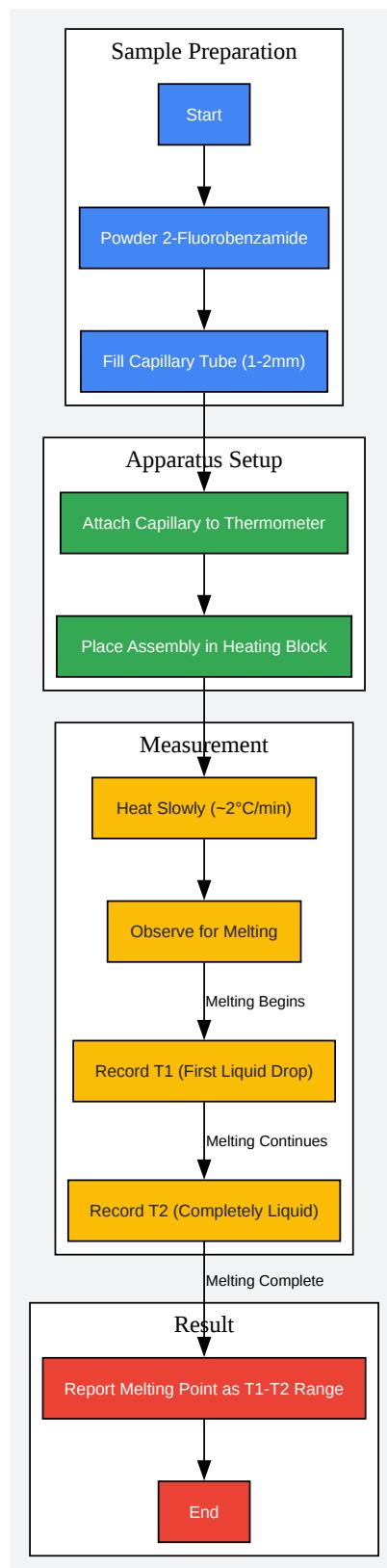
- Apparatus:

- Small test tube or fusion tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (e.g., Thiele tube or aluminum block)[8][10]
- Liquid paraffin or other suitable heating bath fluid

- Procedure:
 - Sample Preparation: A few milliliters of the liquid sample are placed into a small test tube.
 - Capillary Insertion: A capillary tube, sealed at one end, is placed into the test tube with its open end submerged in the liquid and the sealed end protruding above the surface.[9]
 - Apparatus Setup: The test tube is attached to a thermometer, and both are immersed in a heating bath (e.g., a Thiele tube filled with paraffin oil).[9]
 - Heating: The heating bath is gently and uniformly heated.
 - Observation: As the temperature rises, air trapped in the capillary tube will expand and exit as bubbles. As the liquid's boiling point is reached, a rapid and continuous stream of bubbles will emerge from the open end of the capillary tube.[9]
 - Data Recording: At this point, the heat source is removed, and the apparatus is allowed to cool. The boiling point is the temperature at which the stream of bubbles ceases, and the liquid begins to enter the capillary tube.[9][11] This is the point where the external pressure equals the vapor pressure of the liquid.

Visualized Experimental Workflow

The following diagram illustrates the logical workflow for the experimental determination of the melting point of **2-Fluorobenzamide**.

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Caption: Workflow for Melting Point Determination.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physicochemical Properties of 2-Fluorobenzamide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1203369#2-fluorobenzamide-melting-point-and-boiling-point>]

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